

Comparative Guide: Methoxymethylsilane vs. Dimethoxymethylsilane

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Compound of Interest

Compound Name: Methoxymethylsilane

CAS No.: 5624-64-6

Cat. No.: B14703734

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Executive Summary

In drug development and advanced materials research, the choice between **Methoxymethylsilane** (MMS) and **Dimethoxymethylsilane** (DMMS) is dictated by the trade-off between reactivity (hydride density) and process stability (selectivity/handling).

- **Dimethoxymethylsilane** (
): The industry "Gold Standard" for mild, chemoselective reductions. It offers a balance of stability and reactivity, making it ideal for late-stage functionalization of complex APIs.
- **Methoxymethylsilane** (
): A high-energy alternative with double the hydride equivalents per mole. It is significantly more reactive and volatile, used when rapid reduction kinetics or higher hydrogen content is required, often at the cost of lower selectivity.

Chemical Identity & Structure

Feature	Dimethoxymethylsilane (DMMS)	Methoxymethylsilane (MMS)
IUPAC Name	Dimethoxy(methyl)silane	Methoxy(methyl)silane
CAS Number	16881-77-9	31024-49-4
Formula		
Si-H Bonds	1 (Hydride Donor)	2 (Hydride Donor)
Methoxy Groups	2	1
Molecular Weight	106.20 g/mol	76.17 g/mol
Boiling Point	61°C	~28–30°C (Volatile)
Primary Role	Mild Reducing Agent, Crosslinker	High-Capacity Reductant, Precursor

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Note on Nomenclature: "**Methoxymethylsilane**" can sometimes refer to the *alpha*-silane (

) structure. However, in the context of performance comparison with DMMS for reduction/silylation, the Methylmethoxysilane (

) structure is the direct functional analog. This guide focuses on the Si-H active species.

Performance in Pharmaceutical Synthesis (Reduction)

The primary application for these silanes in drug development is the catalytic hydrosilylation of carbonyls (ketones, aldehydes) and amides.

A. Chemoselectivity & Reactivity Profile

- **Dimethoxymethylsilane (DMMS):**[\[1\]](#)
 - Mechanism: Acts as a mild hydride source. The two methoxy groups withdraw electron density from the silicon, making the Si-H bond hydridic but stabilized.
 - Performance: Excellent for chemoselective reduction of amides to aldehydes (controlled reduction) or amines. It tolerates sensitive functional groups like esters, epoxides, and nitro groups.
 - Catalyst Compatibility: Works efficiently with Lewis bases (TBAF, CsF) and transition metals (Zn, Cu, In).
- **Methoxymethylsilane (MMS):**
 - Mechanism: With two Si-H bonds and only one electron-withdrawing methoxy group, the silicon center is less electrophilic but carries a higher hydride payload.
 - Performance: Faster reaction rates due to lower steric hindrance and higher statistical probability of Si-H encounter. However, it is prone to over-reduction (e.g., reducing amides strictly to amines, bypassing the aldehyde stage).
 - Atom Economy: Superior. 1 mole of MMS provides 2 moles of hydride, whereas DMMS provides only 1.

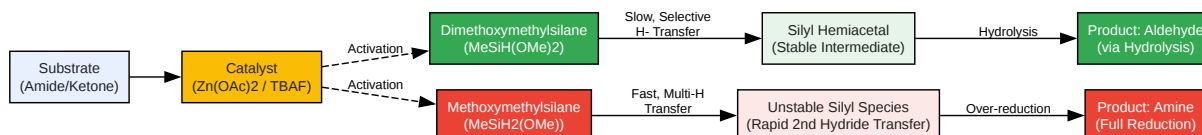
B. Experimental Data: Reduction of Amides

Comparison of efficiency in reducing a tertiary amide (e.g., N,N-dimethylbenzamide) to an amine.

Parameter	Dimethoxymethylsilane (DMMS)	Methoxymethylsilane (MMS)
Hydride Equivalents	1.0 eq per mole	2.0 eq per mole
Reaction Time	4–12 Hours (Controlled)	1–3 Hours (Rapid)
Selectivity	High (Can stop at hemiaminal/aldehyde)	Low (Proceeds to amine)
Byproducts	Silicone polymer (stable, easy removal)	Crosslinked gel (potential solubility issues)
Solvent Compatibility	Toluene, THF, DCM	THF, Ether (Low BP limits high-temp use)

Mechanistic Workflow: Catalytic Hydrosilylation

The following diagram illustrates the divergent pathways. DMMS favors a controlled cycle, while MMS promotes rapid, multi-step hydride transfer.



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Figure 1: Mechanistic divergence in hydrosilylation. DMMS allows for intermediate stabilization (aldehyde synthesis), whereas MMS drives full reduction.

Stability & Handling Protocols

For scale-up in drug development, physical properties dictate the safety profile.

A. Hydrolytic Stability

Both silanes generate methanol upon hydrolysis, but their rates differ significantly.

- DMMS (Moderate Stability):
 - Hydrolyzes slowly in neutral water.
 - Forms linear or cyclic siloxanes ().
 - Advantage: Can be handled in open air for short periods without significant degradation.
- MMS (Low Stability):
 - Hydrolyzes rapidly due to the smaller steric bulk of the single methoxy group and the high reactivity of the moiety.
 - Risk: Generates hydrogen gas () vigorously if contacted with basic water or protic solvents, posing an explosion hazard.

B. Volatility & Flash Point

- DMMS: Boiling point 61°C. Flash point -5°C. Manageable with standard reflux condensers.
- MMS: Boiling point ~28°C. Flash point <-20°C.
 - Critical Protocol: MMS requires cryogenic handling or pressurized vessels. It is extremely volatile and can easily evaporate from reaction mixtures, leading to inconsistent stoichiometry.

Experimental Protocol: Chemoselective Reduction of Amides

Objective: Reduce N-methoxy-N-methylbenzamide (Weinreb amide) to Benzaldehyde.

Method A: Using Dimethoxymethylsilane (Recommended)[1][2]

- Rationale: DMMS is used to prevent over-reduction to the amine.
- Setup: Flame-dried 2-neck flask under Argon.
- Reagents: Charge Amide (1.0 eq), DMMS (1.5 eq), and solvent (THF).
- Catalyst: Add CsF (10 mol%) or Ru-catalyst.
- Reaction: Stir at room temperature for 6–12 hours. Monitor by TLC.
- Workup: Quench with dilute HCl. The silyl intermediate hydrolyzes to release the Aldehyde.
- Outcome: >90% Yield of Aldehyde.

Method B: Using Methoxymethylsilane (High Potency)

- Rationale: Used for difficult substrates where DMMS is too slow.
- Setup: Cryogenic vessel (-10°C) or sealed tube (due to low BP).
- Reagents: Charge Amide (1.0 eq), MMS (0.8 eq) (Note: 0.8 eq provides 1.6 eq Hydride).
- Reaction: Reaction is exothermic and rapid (<1 hour).
- Outcome: Mixture of Aldehyde and Amine (lower selectivity). Requires strict temperature control to prevent over-reduction.

References

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